

preparing Verimol J stock solutions for experiments

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Compound of Interest

Compound Name: Verimol J

Cat. No.: B15315553

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Application Notes and Protocols for Verimol J

IMPORTANT NOTICE: Data Not Available for **Verimol J**

Extensive searches for "**Verimol J**" and its chemical synonym, 2-(2-hydroxypropyl)-5-methoxyphenol, have not yielded critical information regarding its solubility in common laboratory solvents or a comprehensive safety profile. The absence of a Safety Data Sheet (SDS) and solubility data prevents the creation of a specific, validated protocol for the preparation of stock solutions.

Researchers, scientists, and drug development professionals are strongly advised to obtain a Certificate of Analysis (CoA) and a Safety Data Sheet (SDS) from the supplier of **Verimol J** before proceeding with any experimental work. This documentation is essential for ensuring the accuracy of solution concentrations and for observing appropriate safety measures.

The following application notes and protocols are provided as a general template. The user must substitute the placeholder information with data obtained from the supplier-provided CoA and SDS.

Introduction to Verimol J

Verimol J is identified in chemical databases as 2-(2-hydroxypropyl)-5-methoxyphenol. It is important to distinguish **Verimol J** from "Viminol Hydroxybenzoate," an opioid analgesic with a different chemical structure and mechanism of action.^{[1][2][3][4][5]} The biological activity and

potential signaling pathways of **Verimol J** are not well-documented in publicly available literature. As a phenolic compound, it may possess antioxidant or other biological activities, but this requires experimental validation.

Physicochemical Properties

A summary of the known properties of 2-(2-hydroxypropyl)-5-methoxyphenol is provided below. Solubility data, which is crucial for stock solution preparation, is currently unavailable.

Property	Value	Source
IUPAC Name	2-(2-hydroxypropyl)-5-methoxyphenol	PubChem
Molecular Formula	C ₁₀ H ₁₄ O ₃	PubChem
Molecular Weight	182.22 g/mol	PubChem
Appearance	Data not available	-
Solubility in Water	Data not available	-
Solubility in DMSO	Data not available	-
Solubility in Ethanol	Data not available	-
Storage Conditions	Data not available (General guidance: Store in a cool, dry, dark place)	-

Safety and Handling Precautions

As specific safety data for **Verimol J** is not available, general precautions for handling phenolic compounds should be strictly followed.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles, and appropriate chemical-resistant gloves (e.g., nitrile or neoprene) when handling **Verimol J**.[\[6\]](#)[\[8\]](#)

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential dust or vapors.
- Skin and Eye Contact: Avoid contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[\[6\]](#)[\[8\]](#)
- Ingestion: Do not ingest. If swallowed, seek immediate medical attention.
- Disposal: Dispose of **Verimol J** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Generic Protocol for Preparation of Verimol J Stock Solutions

This protocol is a template and requires specific solubility data before use.

4.1. Materials

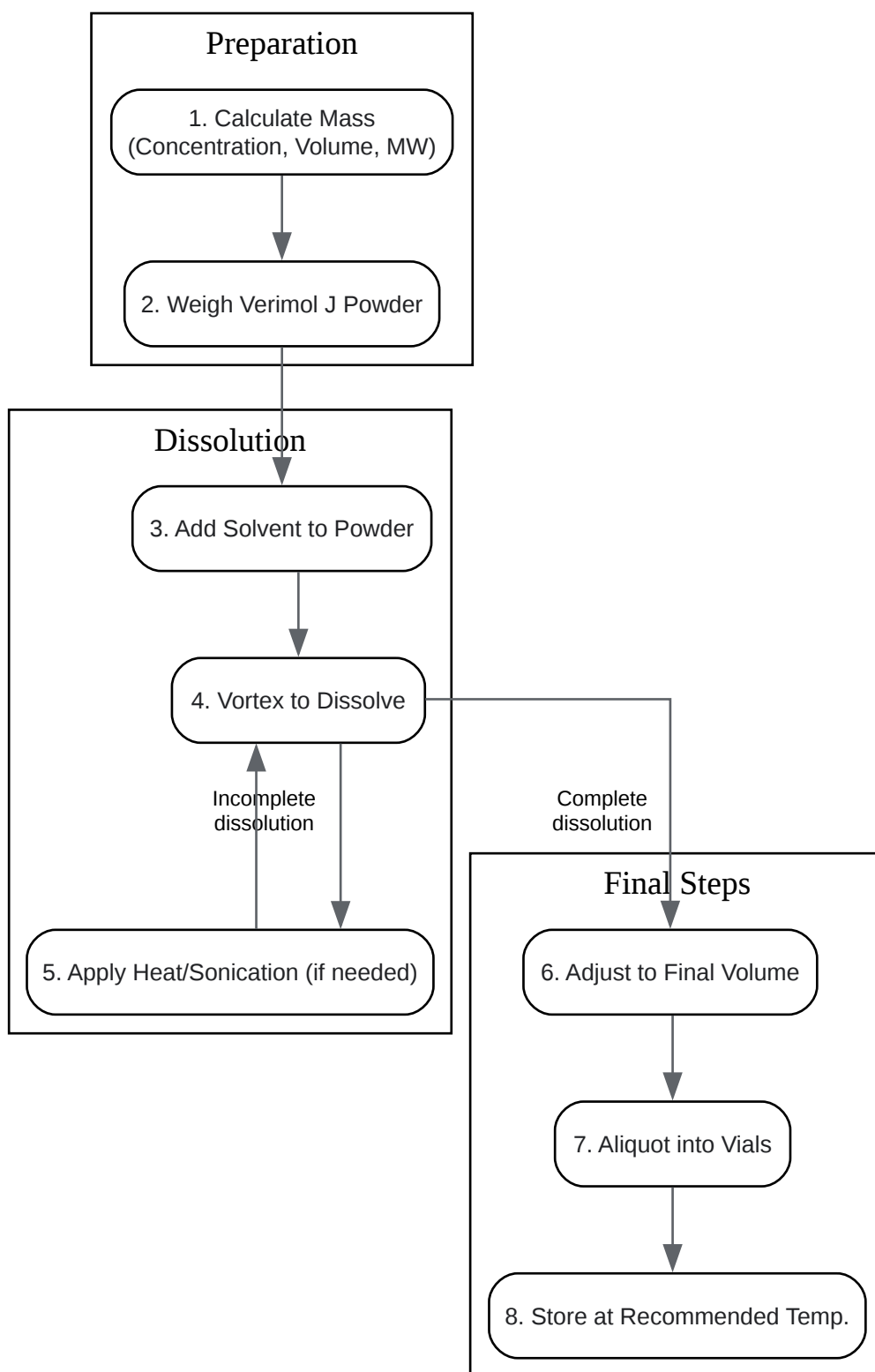
- **Verimol J** (powder)
- Solvent (e.g., DMSO, Ethanol, PBS - to be determined based on solubility data)
- Sterile, conical centrifuge tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or sonicator (optional, for aiding dissolution)
- Sterile, light-protecting storage vials (e.g., amber cryovials)

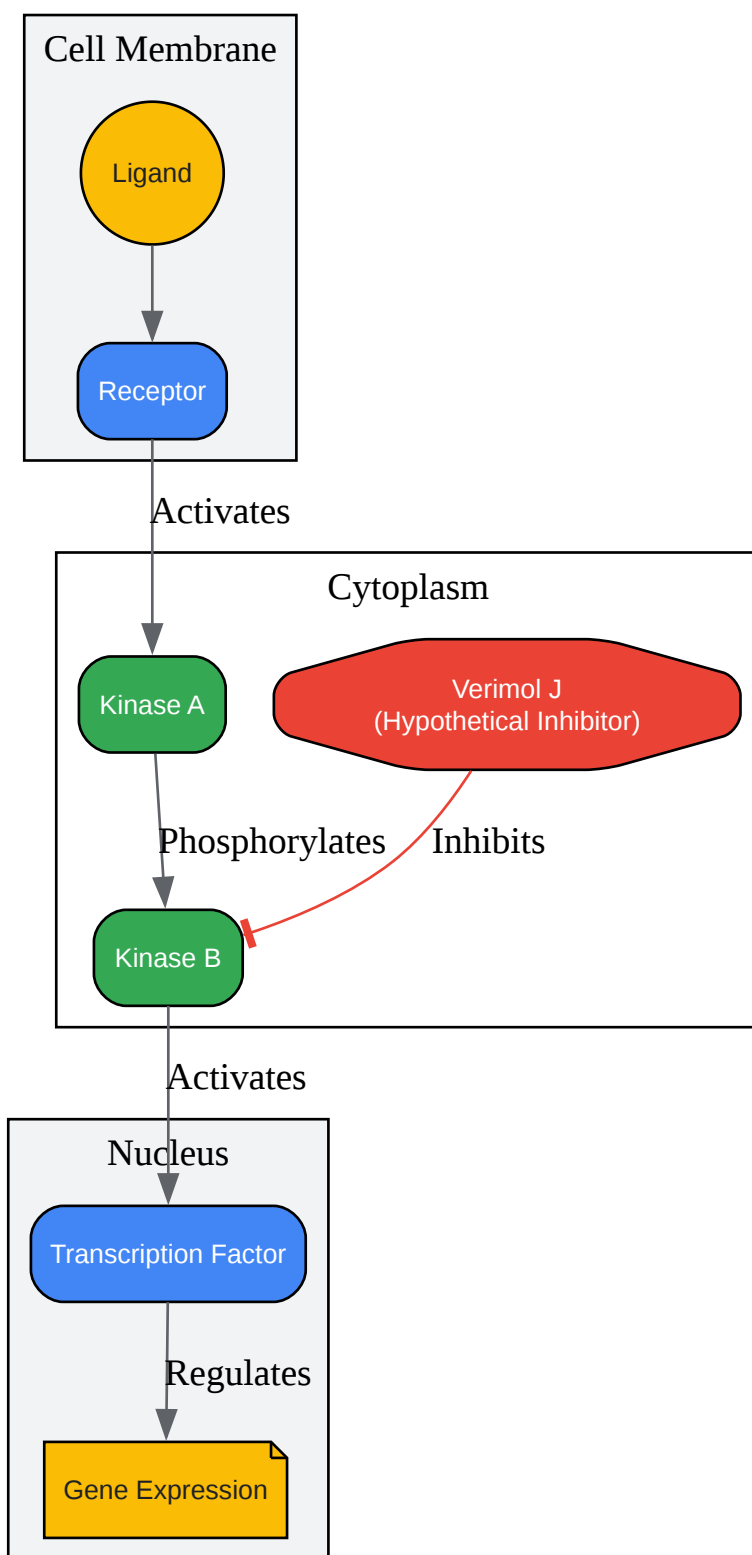
4.2. Procedure

- Determine the Desired Stock Concentration: Based on experimental needs, decide on a stock concentration (e.g., 10 mM, 50 mM).
- Calculate the Required Mass of **Verimol J**: Use the following formula to calculate the mass of **Verimol J** needed: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ Example for a 10 mM stock in 10 mL: $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 182.22 \text{ g/mol} = 0.01822 \text{ g}$ (or 18.22 mg)
- Weighing **Verimol J**: In a chemical fume hood, carefully weigh the calculated amount of **Verimol J** powder using an analytical balance.
- Dissolution: a. Transfer the weighed powder to a sterile conical tube. b. Add a portion of the chosen solvent (e.g., 8 mL for a final volume of 10 mL) to the tube. c. Vortex the solution thoroughly for 1-2 minutes to dissolve the compound. d. If the compound does not fully dissolve, gentle warming in a water bath or sonication may be required. Visually inspect the solution to ensure there are no visible particles.
- Final Volume Adjustment: Once the solid is completely dissolved, add the solvent to reach the final desired volume (e.g., 10 mL).
- Aliquoting and Storage: a. Aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting vials. This prevents repeated freeze-thaw cycles. b. Store the aliquots at the recommended temperature (typically -20°C or -80°C) as determined from the supplier's data sheet.

Visualizations

Experimental Workflow for Stock Solution Preparation





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